

Application Notes and Protocols: Seratrodast in Combination with Other Asthma Medications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Seratrodast

Cat. No.: B1681632

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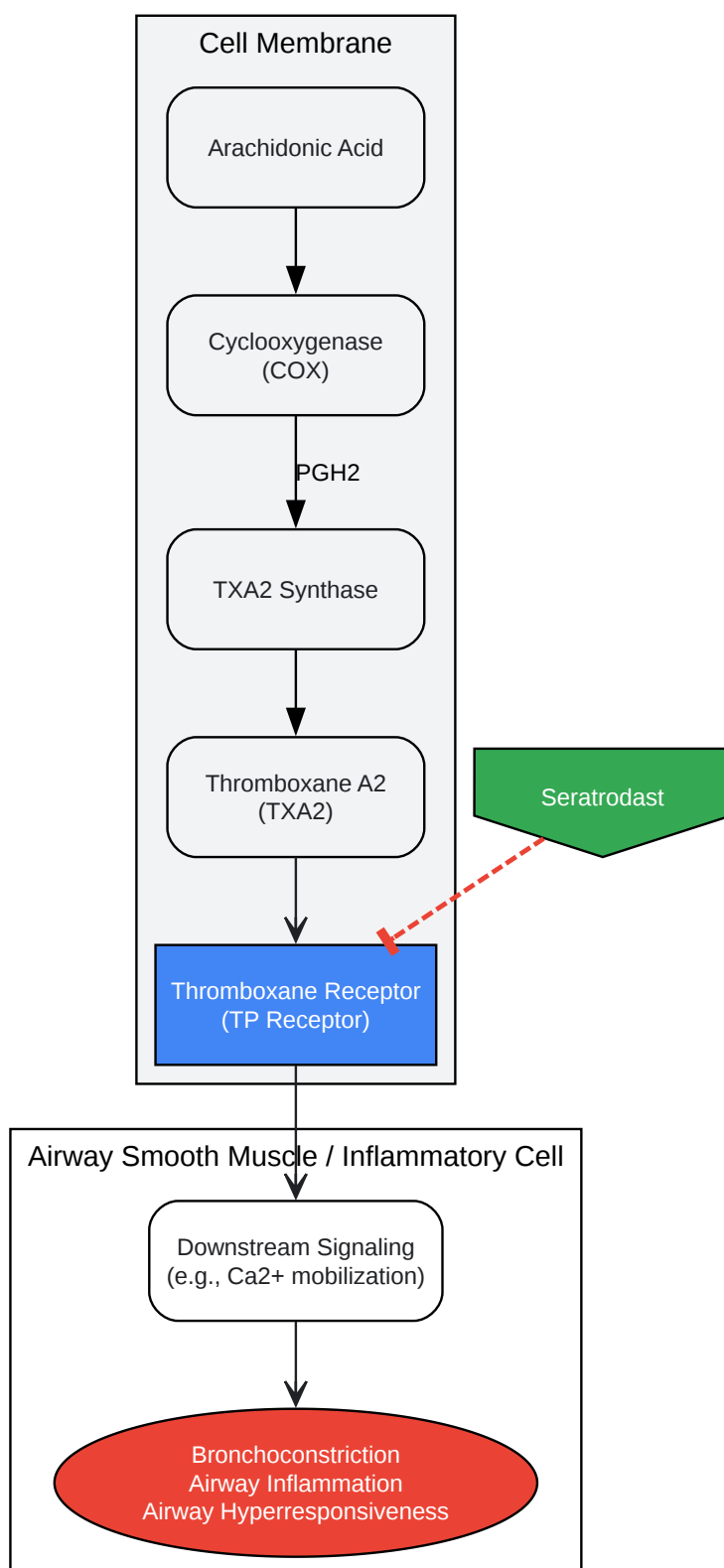
For Researchers, Scientists, and Drug Development Professionals

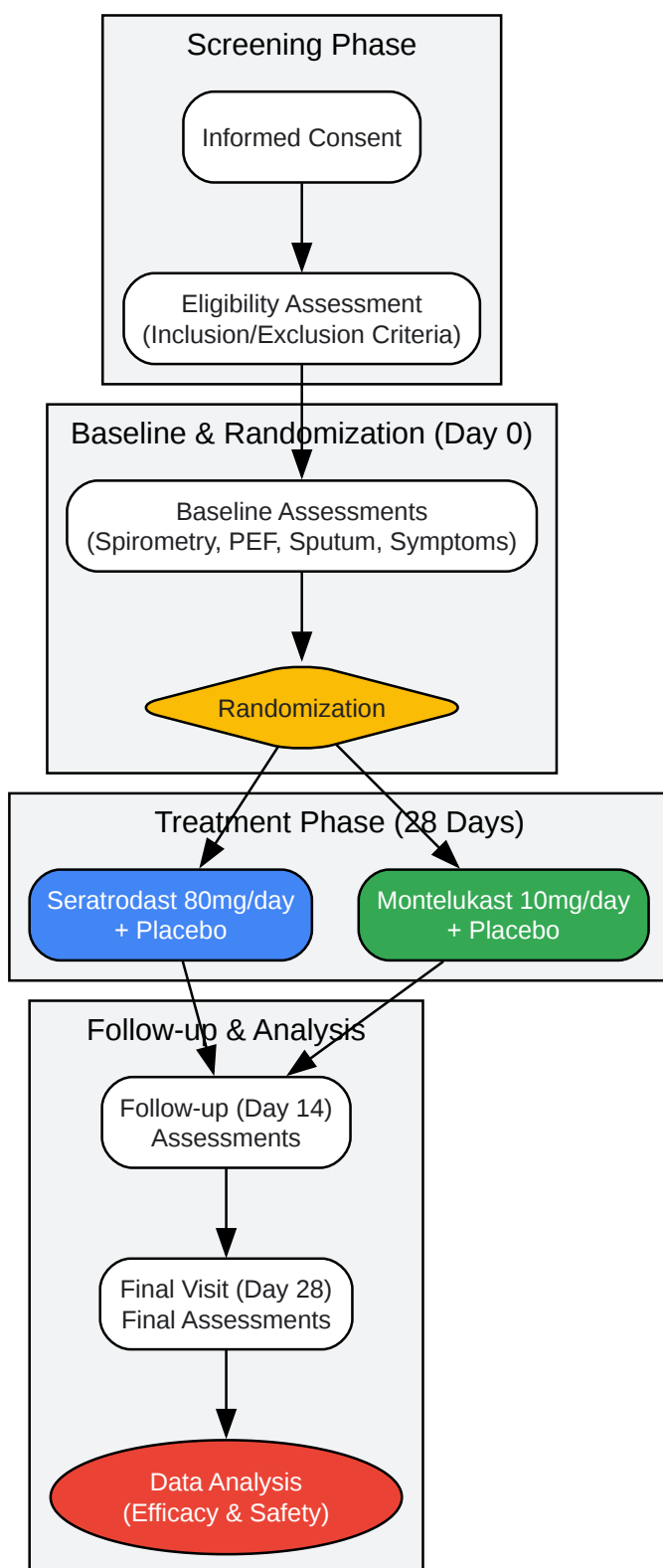
Introduction

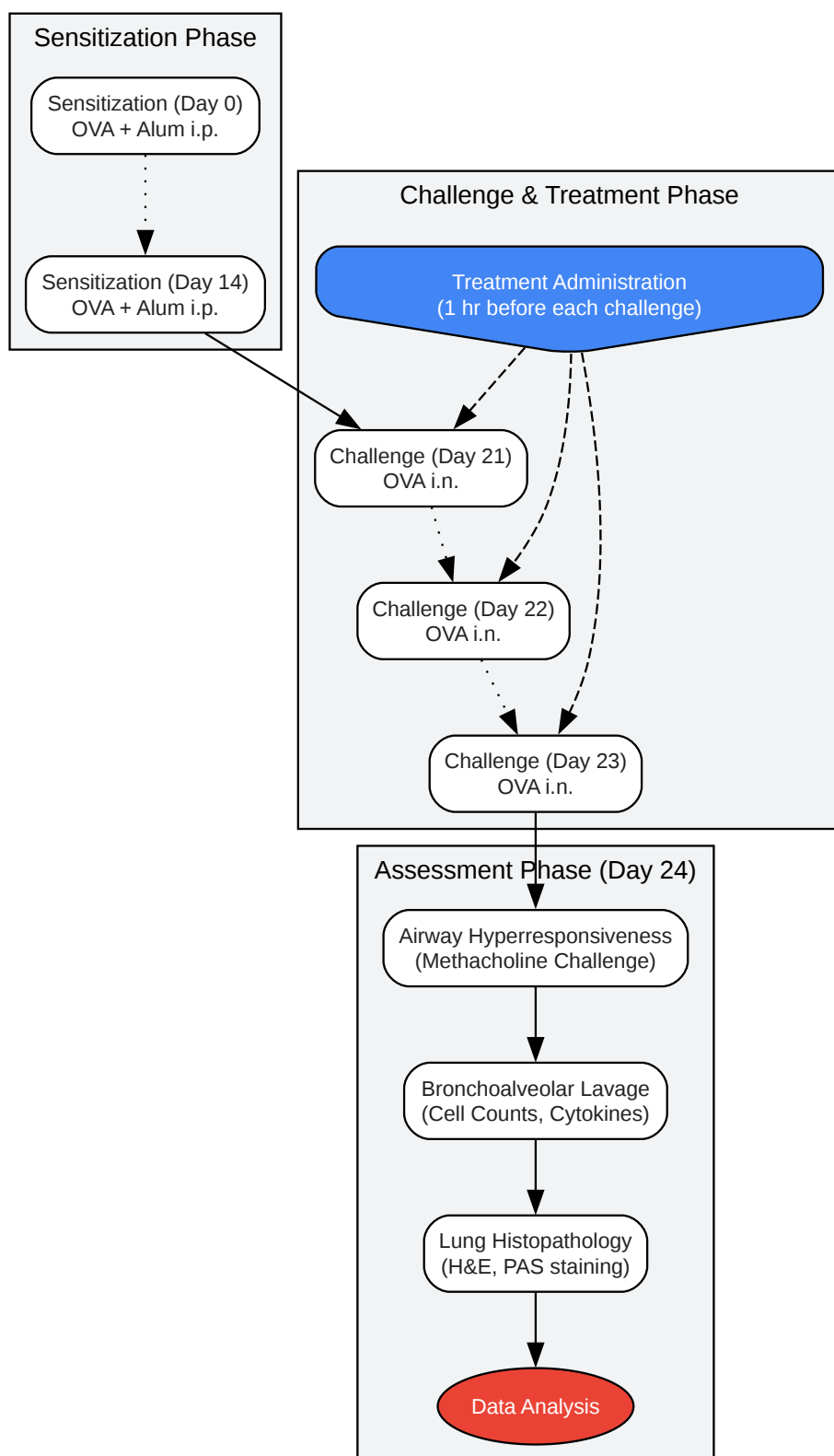
Seratrodast is a selective, orally active thromboxane A₂ (TXA₂) receptor antagonist.^{[1][2]} In the pathophysiology of asthma, TXA₂ is a potent mediator that induces bronchoconstriction, vasoconstriction, mucus secretion, and airway hyperresponsiveness.^{[2][3]} By blocking the TXA₂ receptor, **seratrodast** mitigates these effects, offering a therapeutic option for the management of asthma.^{[1][2]} Research has primarily focused on its use as an add-on therapy, particularly in patients who are not adequately controlled on other medications. This document provides detailed application notes and protocols for researchers investigating the use of **seratrodast** in combination with other asthma therapies.

Mechanism of Action: Thromboxane A₂ Signaling in Asthma

Thromboxane A₂ is synthesized from arachidonic acid via the cyclooxygenase pathway and exerts its pro-inflammatory and bronchoconstrictive effects by binding to the thromboxane receptor (TP receptor) on airway smooth muscle and inflammatory cells.^[1] **Seratrodast** acts as a competitive antagonist at this receptor, thereby inhibiting the downstream signaling cascade.^{[1][2]}







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- To cite this document: BenchChem. [Application Notes and Protocols: Seratrodist in Combination with Other Asthma Medications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681632#using-seratrodist-in-combination-with-other-asthma-medications-in-research]

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